

Doxofylline's Impact on FEV1: A Cross-Study Comparative Analysis

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Compound of Interest

Compound Name: Paxiphylline D

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This guide provides a comprehensive cross-study validation of Doxofylline's effect on Forced Expiratory Volume in one second (FEV1), a critical measure of lung function. The analysis integrates data from multiple clinical trials, comparing the efficacy and safety profile of Doxofylline against Theophylline and placebo in patients with respiratory diseases such as asthma and Chronic Obstructive Pulmonary Disease (COPD).

Executive Summary

Doxofylline, a methylxanthine derivative, demonstrates comparable efficacy to Theophylline in improving FEV1 in patients with asthma and COPD.[1][2][3][4][5][6] Meta-analyses of clinical trials indicate that Doxofylline significantly increases FEV1 from baseline.[1][7][8][9] Notably, Doxofylline exhibits a superior safety profile compared to Theophylline, with a lower incidence of adverse events.[1][3][8][9][10][11][12] This improved tolerability is attributed to its different mechanism of action, which involves phosphodiesterase (PDE) inhibition with a lower affinity for adenosine receptors.[13][14][15][16][17][18]

Quantitative Data Summary

The following table summarizes the key quantitative findings from comparative studies on the effect of Doxofylline and Theophylline on FEV1.

Study/Meta-Analysis	Comparison Groups	Key Findings on FEV1 Improvement	Patient Population
Calzetta et al. (2018) Meta-Analysis[1][8][9]	Doxofylline vs. Baseline	Significant increase of 8.20% and 317 ml from baseline.	820 COPD patients from 20 clinical trials.
DOROTHEO 1 and DOROTHEO 2 Pooled Analysis[2][10][19]	Doxofylline 400 mg, Theophylline 250 mg, Placebo	Both Doxofylline and Theophylline significantly increased FEV1 compared to placebo ($p < 0.01$). No significant difference between Doxofylline and Theophylline.	483 asthma patients.
Goldstein et al. (2002) [3][4][10]	Doxofylline 400 mg t.i.d., Doxofylline 200 mg t.i.d., Theophylline 250 mg t.i.d., Placebo	Doxofylline 400 mg and Theophylline showed statistically significant improvements in FEV1 versus placebo.	346 patients with chronic reversible bronchial asthma.
Akram et al. (2012)[5]	Doxofylline 400 mg twice daily, Theophylline 400 mg SR once daily	Both drugs improved spirometric variables with no significant difference between the two groups.	COPD patients.
Margay et al.[6]	Doxofylline vs. Theophylline	Both drugs showed significant improvement in FEV1 from baseline, with no statistical difference between them.	100 stable adult patients with bronchial asthma.
Cazzola et al. Meta-Analysis[20]	Doxofylline vs. Baseline	Doxofylline improved FEV1 by 8.2% and 317 mL from baseline.	820 COPD patients from 20 studies.

Experimental Protocols

The methodologies employed in the cited studies to assess the effect of Doxofylline on FEV1 share common elements, ensuring a degree of comparability across trials.

General Study Design:

Most studies were randomized, double-blind, and placebo-controlled, often with an active comparator arm (Theophylline).^{[2][3][4][10]} The duration of treatment typically ranged from a few weeks to several months.^{[3][4]}

Patient Population:

Inclusion criteria generally targeted adult patients with a confirmed diagnosis of asthma or COPD.^{[2][5][21][22]} Specific FEV1 inclusion criteria were often used, for example, FEV1 between 50% and 80% of the predicted value.^{[2][21]} Key exclusion criteria included recent exacerbations, other significant respiratory or cardiovascular diseases, and known intolerance to methylxanthines.^{[5][22]}

Interventions and Dosages:

- Doxofylline: Oral administration, with common dosages being 400 mg twice or three times daily.^{[3][4][5]}
- Theophylline: Oral administration, often in a sustained-release formulation, with a typical dosage of 250 mg three times daily or 400 mg once daily.^{[3][4][5]}
- Placebo: An inert substance identical in appearance to the active medications.

Efficacy and Safety Assessments:

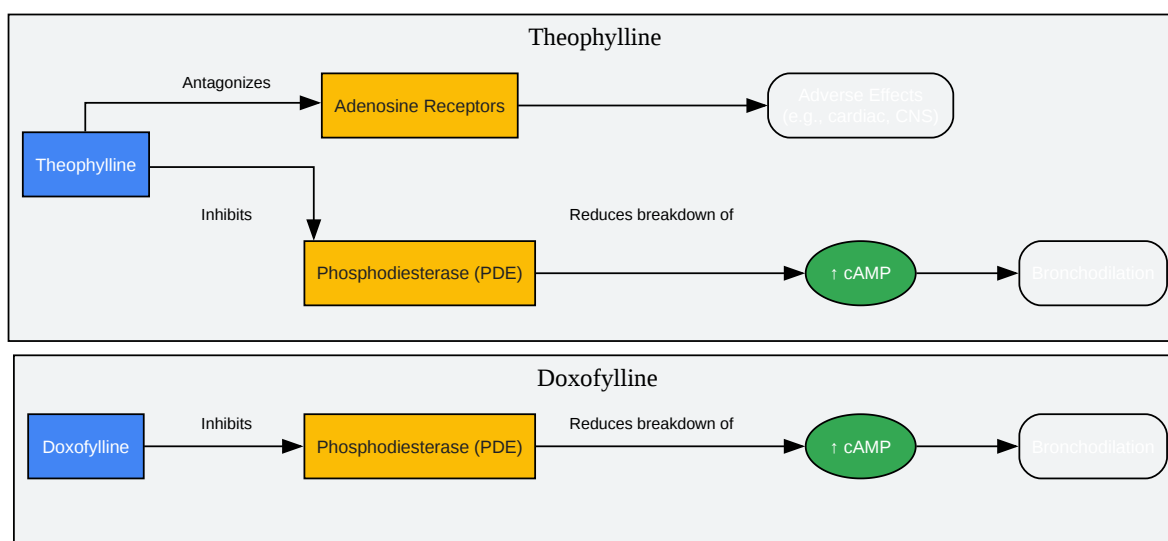
- Pulmonary Function Tests (PFTs): FEV1 was a primary efficacy endpoint, measured at baseline and at various intervals throughout the study using spirometry.^{[3][4][6]} Measurements were typically taken pre-dose and at specific time points post-dose to assess peak effects.
- Clinical Endpoints: Other assessments included monitoring the rate of asthma or COPD exacerbations, use of rescue medication (e.g., salbutamol), and patient-reported outcomes.

[\[3\]](#)[\[4\]](#)

- Safety Monitoring: Adverse events were systematically recorded at each study visit. This included monitoring for common methylxanthine-related side effects such as nausea, headache, and cardiac arrhythmias.[\[1\]](#)[\[8\]](#)[\[9\]](#)

Visualizations

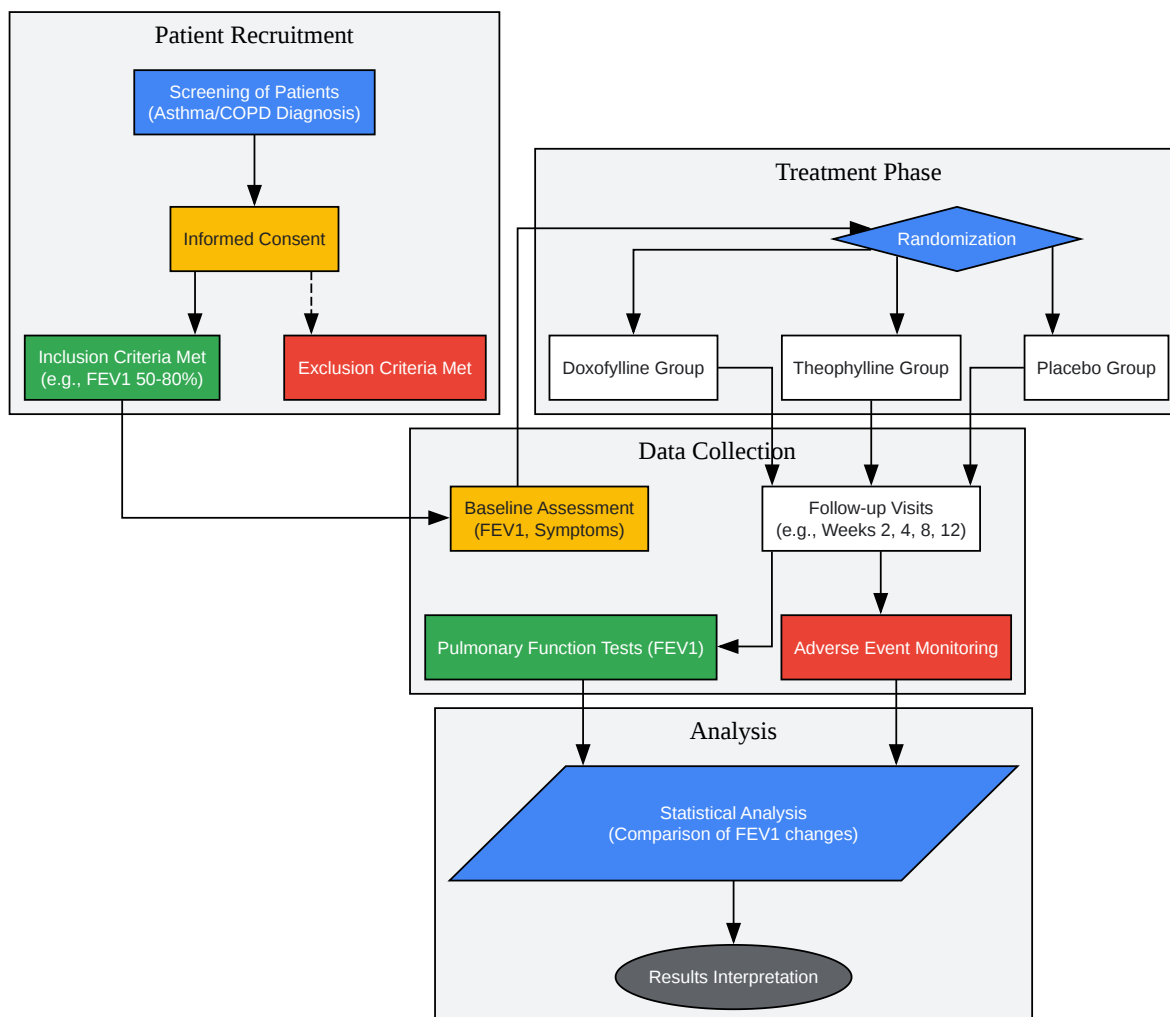
Signaling Pathways



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Caption: Comparative signaling pathways of Doxofylline and Theophylline.

Experimental Workflow



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Caption: Typical experimental workflow for a clinical trial assessing FEV1.

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